N-ethyl-2-nitropyridin-3-amine molecular structure and analysis

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Compound of Interest

Compound Name: *N-ethyl-2-nitropyridin-3-amine*

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Technical Guide: N-Ethyl-2-nitropyridin-3-amine

Molecular Architecture, Synthesis, and Application in Heterocyclic Chemistry

Executive Summary

N-ethyl-2-nitropyridin-3-amine (CAS: 438554-16-6) serves as a high-value scaffold in medicinal chemistry.[1] Its structural significance lies in the orthogonal reactivity of its functional groups: the electron-withdrawing nitro group at the C2 position and the secondary amine at the C3 position.[1] This arrangement allows for controlled reduction and cyclization, making it a primary precursor for imidazo[4,5-b]pyridines—a privileged structure in kinase inhibitors and GPCR modulators.[1]

Molecular Profile & Properties

Understanding the physicochemical properties is essential for optimizing reaction conditions and purification protocols.[1]

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Property	Data	Note
IUPAC Name	N-ethyl-2-nitropyridin-3-amine	
CAS Number	438554-16-6	
Molecular Formula	$C_7H_9N_3O_2$	
Molecular Weight	167.17 g/mol	
Appearance	Yellow crystalline solid	Typical of nitro-pyridines due to n→π* transitions.[1]
Solubility	DMSO, DCM, Ethyl Acetate	Limited solubility in water; soluble in polar organic solvents.[1]
pKa (Predicted)	~2.5 (Pyridine N)	Reduced basicity due to the ortho-nitro electron-withdrawing effect.[1]

Structural Analysis

The molecule features a pyridine core substituted at the 2- and 3-positions.[1]

- Electronic Push-Pull: The C2-nitro group is strongly electron-withdrawing (–I, –M effects), significantly deactivating the ring toward electrophilic attack but activating it for nucleophilic substitution at adjacent positions during precursor synthesis.[1]
- Intramolecular H-Bonding: A weak intramolecular hydrogen bond exists between the N-H of the ethylamino group and the oxygen of the nitro group.[1] This planarizes the molecule, influencing its packing in the crystal lattice and slightly reducing the nucleophilicity of the amine nitrogen.[1]

Synthetic Methodology

The most robust route to **N-ethyl-2-nitropyridin-3-amine** utilizes Nucleophilic Aromatic Substitution (S_NAr).[1] Unlike benzene derivatives, the pyridine nitrogen renders the ring electron-deficient, facilitating the displacement of leaving groups.[1]

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Retrosynthetic Analysis

Target: **N-ethyl-2-nitropyridin-3-amine**

- Disconnection: C3–N bond.[1]
- Precursor:3-Fluoro-2-nitropyridine (or 3-bromo analog).[1]
- Reagent: Ethylamine.[1]

Why 3-Fluoro? Fluorine is the preferred leaving group for S_nAr in this system because its high electronegativity maximizes the inductive withdrawal at the C3 carbon, stabilizing the Meisenheimer complex intermediate, despite being a poor leaving group in S_n1/S_n2 systems.[1]

Experimental Protocol (S_nAr)

Note: This protocol assumes standard laboratory safety measures for handling nitro-aromatics.

Reagents:

- 3-Fluoro-2-nitropyridine (1.0 equiv)[1]
- Ethylamine (2.0 M in THF, 2.5 equiv)[1]
- Triethylamine (1.5 equiv, optional scavenger)[1]
- Solvent: THF or Ethanol

Step-by-Step Workflow:

- Preparation: Dissolve 3-fluoro-2-nitropyridine in anhydrous THF (0.5 M concentration) in a round-bottom flask under an inert atmosphere (N_2).
- Addition: Cool the solution to 0°C. Add the ethylamine solution dropwise to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (System: 30% EtOAc/Hexanes) or LC-MS.[1]

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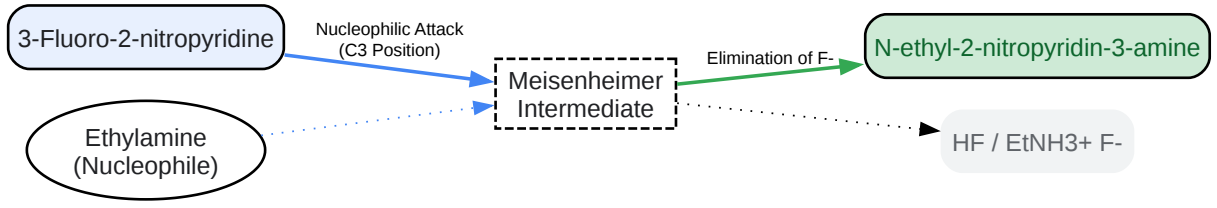
- Checkpoint: The starting material (Rf ~0.[1]6) should disappear, and a bright yellow product spot (Rf ~0.[1]4) should appear.[1][2]

- Workup: Concentrate the solvent under reduced pressure. Resuspend the residue in EtOAc and wash with water (2x) and brine (1x).[1]

- Purification: Dry the organic layer over Na_2SO_4, filter, and concentrate. Recrystallize from Ethanol/Heptane if necessary, though flash chromatography (SiO_2) is preferred for high purity.[1]

Reaction Mechanism Visualization

The following diagram illustrates the S_nAr mechanism, highlighting the formation of the Meisenheimer complex stabilized by the nitro group and the pyridine nitrogen.[1]



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Figure 1: S_nAr mechanism showing the displacement of fluorine by ethylamine via an anionic intermediate.[1]

Downstream Applications: The Imidazo[4,5-b]pyridine Gateway

The primary utility of **N-ethyl-2-nitropyridin-3-amine** is its conversion into 3-ethyl-3H-imidazo[4,5-b]pyridine.[1] This bicyclic system is isosteric with purines, making it invaluable for designing ATP-competitive kinase inhibitors.[1]

Reduction and Cyclization Strategy

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To access the fused system, the nitro group must be reduced to an amine, followed by cyclization with a one-carbon source (e.g., triethyl orthoformate or formic acid).[1]

Protocol (Reduction):

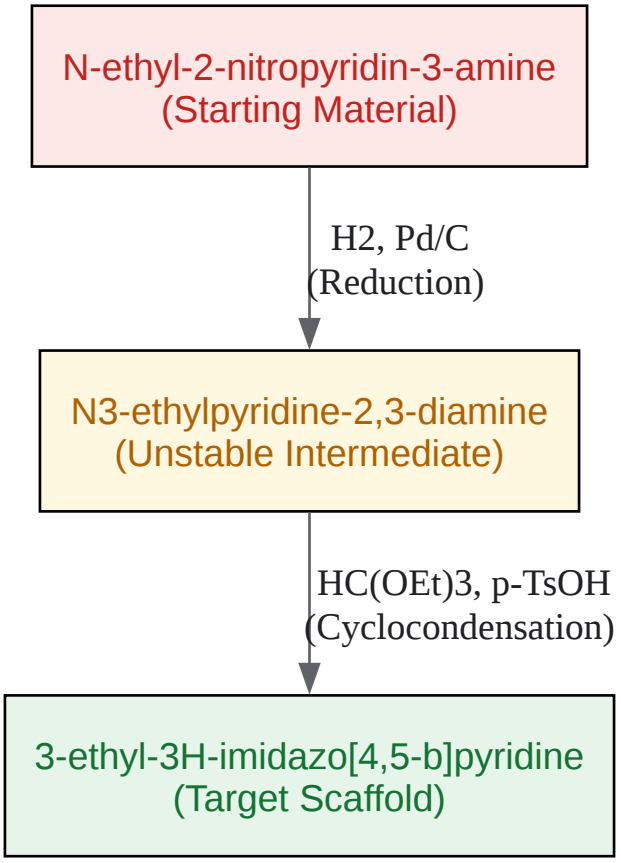
- Hydrogenation: Dissolve **N-ethyl-2-nitropyridin-3-amine** in MeOH. Add 10% Pd/C (5 wt%). [1]
- Conditions: Stir under H_2 balloon (1 atm) for 2 hours.
- Result: Formation of N3-ethylpyridine-2,3-diamine. This intermediate is oxidation-sensitive (turns dark/brown) and should be used immediately.[1]

Protocol (Cyclization):

- Reflux: Treat the crude diamine with Triethyl Orthoformate ($HC(OEt)_3$) and a catalytic amount of p-TsOH.
- Heat: Reflux at 80°C for 3 hours.
- Product: 3-ethyl-3H-imidazo[4,5-b]pyridine.[1]

Pathway Diagram[1]

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Figure 2: Synthetic route from the nitro-amine precursor to the biologically active imidazopyridine scaffold.[1]

Analytical Characterization

Validation of the structure requires careful analysis of NMR shifts, particularly the distinct ethyl group signals and the pyridine protons.[1]

Expected ^{1}H NMR Data ($CDCl_3$, 400 MHz)

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Position/Group	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
NH	8.0 – 8.5	Broad Singlet	1H	Deshielded by H-bond to Nitro-O.
Py-H (C6)	8.05	Doublet of doublets	1H	Alpha to Ring N; most deshielded arom.[1]
Py-H (C4)	7.50	Doublet of doublets	1H	Ortho to amine; shielded by resonance (+M).[1]
Py-H (C5)	6.80	Doublet of doublets	1H	Beta to Ring N; most shielded.[1]
N-CH_2-	3.35	Quintet/Quartet	2H	Coupled to methyl and NH.[1]
-CH_3	1.35	Triplet	3H	Typical ethyl terminal methyl.[1]

Note: The coupling constants (J values) for the pyridine ring are typically J(4,[1]5) ≈ 8.5 Hz, J(5,[1]6) ≈ 4.5 Hz, and J(4,[1]6) ≈ 1.5 Hz.[1]

Safety and Handling (E-E-A-T)

As a senior scientist, safety is paramount. This molecule combines nitro-aromatic toxicity risks with pyridine irritant properties.[1]

- Toxicity: Nitro-pyridines are potential mutagens.[1] Handle within a fume hood using double nitrile gloves.[1]
- Energetics: While not a high explosive, nitro compounds can decompose exothermically.[1] Do not heat the crude reaction mixture of the S_nAr step above 100°C without DSC testing.

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- Waste: Segregate as halogenated organic waste (if using DCM) or non-halogenated organic waste. Do not mix with strong oxidizers.[1]

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